

Application Notes & Protocols: Comprehensive Characterization of N-(2-acetylphenyl)octanamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(2-acetylphenyl)octanamide

CAS No.: 1040310-65-3

Cat. No.: B1416907

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Abstract & Introduction

N-(2-acetylphenyl)octanamide is a molecule of interest in synthetic chemistry and drug development, featuring a distinct combination of functional groups: a secondary amide, an aromatic ketone, and a long aliphatic chain. This unique structure necessitates a multi-faceted analytical approach for unambiguous identification, purity assessment, and structural elucidation. These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the integrated use of orthogonal analytical techniques to fully characterize this compound.

The causality behind employing a suite of techniques lies in the principle of orthogonal analysis. Each method probes different molecular properties—nuclear spin environment (NMR), mass-to-charge ratio (MS), chromatographic behavior (HPLC), and vibrational modes (FTIR)—ensuring a robust and self-validating characterization package. This document outlines detailed protocols and the scientific rationale for each method, designed to deliver a complete and reliable analytical profile of **N-(2-acetylphenyl)octanamide**.

Physicochemical Profile

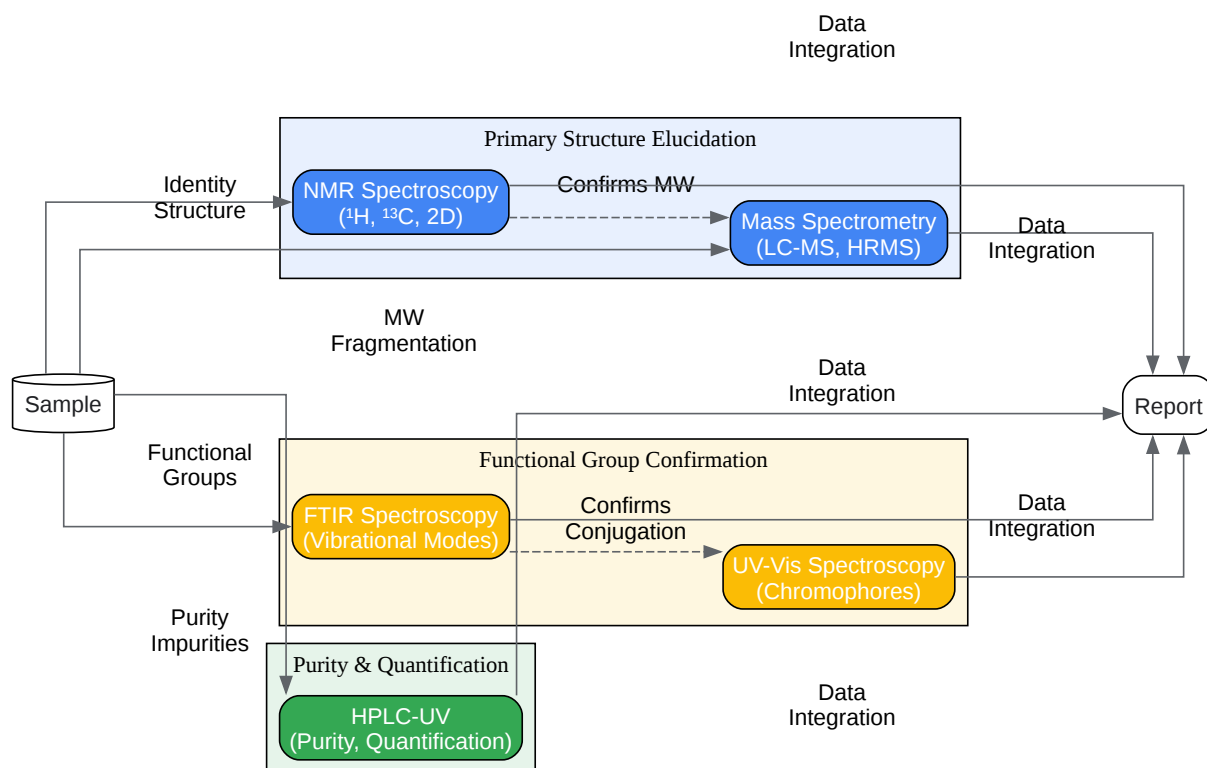
A foundational understanding of the molecule's properties is critical for selecting appropriate analytical conditions.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₃ NO ₂	[1]
Molecular Weight	261.37 g/mol	[1]
CAS Number	1040310-65-3	[1]
Predicted XLogP3	~4.0-4.5	Inferred from similar structures
Predicted Boiling Point	~444.4 °C	[2]
Appearance	White to off-white solid	Inferred

Note: XLogP3 is a measure of hydrophobicity. A value around 4 indicates low water solubility and a preference for non-polar organic solvents, guiding the choice of solvents for NMR and HPLC.

Integrated Analytical Workflow

Successful characterization relies on the logical integration of multiple techniques. The workflow below illustrates how data from each analysis builds upon the last to create a complete molecular dossier.



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Caption: Integrated workflow for the characterization of **N-(2-acetylphenyl)octanamide**.

Protocols for Structure Elucidation

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the cornerstone for determining the precise chemical structure. The choice of deuterated chloroform (CDCl_3) as a solvent is based on the compound's predicted non-polar

nature and its ability to dissolve a wide range of organic molecules.

Protocol 4.1.1: ^1H and ^{13}C NMR Analysis

- Sample Preparation: Accurately weigh 5-10 mg of **N-(2-acetylphenyl)octanamide** and dissolve it in approximately 0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrument Setup:
 - Spectrometer: 400 MHz or higher for optimal resolution.
 - Probe: Standard broadband probe tuned to ^1H and ^{13}C frequencies.
 - Temperature: 298 K (25 °C).
- ^1H NMR Acquisition:
 - Pulse Program: Standard single pulse (zg30).
 - Spectral Width: -2 to 12 ppm.
 - Number of Scans: 16-32 scans.
 - Relaxation Delay (d1): 2 seconds.
- ^{13}C NMR Acquisition:
 - Pulse Program: Proton-decoupled pulse program (zgpg30).
 - Spectral Width: 0 to 220 ppm.
 - Number of Scans: 1024-2048 scans.
 - Relaxation Delay (d1): 2 seconds.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction. Calibrate the ^1H spectrum to the TMS signal at 0.00 ppm and the ^{13}C spectrum to the CDCl_3 solvent peak at 77.16 ppm.

Expected ^1H and ^{13}C NMR Spectral Features:

Group	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)	Rationale
Amide N-H	8.5 - 11.0 (broad singlet)	-	Deshielded proton due to resonance and potential intramolecular H-bonding to the acetyl oxygen.[3][4]
Aromatic H	7.0 - 8.0 (multiplets)	120 - 140	Protons on the phenyl ring, with specific splitting patterns indicating ortho, meta, and para relationships.
Acetyl CH_3	~2.6 (singlet)	~30	Protons adjacent to the aromatic ketone carbonyl.
Amide $\alpha\text{-CH}_2$	~2.4 (triplet)	~38	Protons adjacent to the amide carbonyl.
Alkyl Chain $(\text{CH}_2)_n$	1.2 - 1.7 (multiplets)	22 - 32	Overlapping signals from the methylene groups of the octanoyl chain.
Terminal CH_3	~0.9 (triplet)	~14	Terminal methyl group of the octanoyl chain.
Ketone C=O	-	~200	Carbonyl carbon of the acetyl group.[5]
Amide C=O	-	~170	Carbonyl carbon of the octanamide group. [5]

Mass Spectrometry (MS)

MS provides the molecular weight and fragmentation patterns, which act as a molecular fingerprint. Electrospray ionization (ESI) is chosen as it is a soft ionization technique suitable for polar and thermally labile molecules, minimizing in-source fragmentation and providing a clear molecular ion peak.

Protocol 4.2.1: LC-MS Analysis for Molecular Weight Confirmation

- Sample Preparation: Prepare a dilute solution of the compound (~10 µg/mL) in a 50:50 mixture of acetonitrile and water.
- LC System (for sample introduction):
 - Column: C18 column (e.g., 50 mm x 2.1 mm, 3.5 µm).
 - Mobile Phase: Isocratic flow of 80% acetonitrile / 20% water with 0.1% formic acid.
 - Flow Rate: 0.3 mL/min.
- MS System (ESI positive mode):
 - Ion Source: Electrospray Ionization (ESI).
 - Polarity: Positive.
 - Scan Range: m/z 50 - 500.
 - Capillary Voltage: 3.5 kV.
 - Cone Voltage: 30 V.
 - Source Temperature: 120 °C.
- Data Analysis: Look for the protonated molecule $[M+H]^+$ at m/z 262.37. For high-resolution MS (HRMS), the exact mass should be within 5 ppm of the theoretical value.

Expected Fragmentation Pattern: The most common fragmentation for aromatic amides is the cleavage of the amide N-CO bond.[\[6\]](#)[\[7\]](#)

- Primary Fragment: Formation of an acylium ion by loss of the octanoyl chain, and formation of a resonance-stabilized benzoyl-type cation.[\[6\]](#)[\[8\]](#)
- McLafferty Rearrangement: Possible if a γ -hydrogen is available on the acyl chain, leading to characteristic neutral losses.[\[9\]](#)[\[10\]](#)

Protocols for Purity and Identity Confirmation

High-Performance Liquid Chromatography (HPLC)

HPLC is the gold standard for determining the purity of pharmaceutical compounds and identifying potential impurities.[\[11\]](#)[\[12\]](#) A reversed-phase method is appropriate given the non-polar nature of **N-(2-acetylphenyl)octanamide**.

Protocol 5.1.1: Reversed-Phase HPLC for Purity Analysis

- Sample Preparation: Dissolve the compound in acetonitrile to a final concentration of approximately 0.5 mg/mL.
- Chromatographic Conditions:
 - Column: C18, 4.6 x 150 mm, 5 μ m particle size.
 - Mobile Phase A: Water with 0.1% Trifluoroacetic Acid (TFA).
 - Mobile Phase B: Acetonitrile with 0.1% TFA.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Injection Volume: 10 μ L.
 - Detector: UV at 254 nm.
- Gradient Elution:

Time (min)	% Mobile Phase B
0.0	60
15.0	95
20.0	95
20.1	60

| 25.0 | 60 |

- **System Suitability:** Before sample analysis, inject a standard solution five times. The relative standard deviation (RSD) for the peak area should be $\leq 2.0\%$.
- **Data Analysis:** Integrate all peaks. Calculate the purity of the main peak as a percentage of the total peak area. This method is crucial for impurity profiling in drug development.[\[13\]](#)[\[14\]](#)

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR confirms the presence of key functional groups by identifying their characteristic vibrational frequencies.

Protocol 5.2.1: FTIR Analysis using ATR

- **Sample Preparation:** Place a small amount of the solid powder directly onto the Attenuated Total Reflectance (ATR) crystal.
- **Instrument Setup:**
 - **Accessory:** ATR with a diamond or germanium crystal.
 - **Scan Range:** 4000 - 400 cm^{-1} .
 - **Resolution:** 4 cm^{-1} .
 - **Number of Scans:** 32.

- **Data Acquisition:** Collect a background spectrum of the clean, empty ATR crystal. Then, collect the sample spectrum. The instrument software will automatically perform the background subtraction.
- **Data Analysis:** Identify characteristic absorption bands.

Expected Characteristic FTIR Peaks:

Wavenumber (cm ⁻¹)	Functional Group	Vibration Type	Rationale
~3300	N-H	Stretch	Characteristic of a secondary amide N-H bond. [15]
~3050	Aromatic C-H	Stretch	Indicates C-H bonds on the phenyl ring.
~2925, ~2855	Aliphatic C-H	Stretch	Asymmetric and symmetric stretching of CH ₂ and CH ₃ groups in the octanoyl chain.
~1680	C=O (Ketone)	Stretch	Carbonyl stretch of the aromatic acetyl group. Conjugation lowers the frequency. [16]
~1650	C=O (Amide I)	Stretch	Carbonyl stretch of the secondary amide. [17] [18]
~1540	N-H Bend (Amide II)	In-plane bend	This peak, coupled with the Amide I band, is highly diagnostic for secondary amides. [15] [19] [20]

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule, specifically highlighting the conjugated systems.

Protocol 5.3.1: UV-Vis Spectral Analysis

- **Sample Preparation:** Prepare a dilute solution of the compound (~10-20 µg/mL) in a UV-transparent solvent like ethanol or acetonitrile.
- **Instrument Setup:**
 - **Spectrophotometer:** Dual-beam UV-Vis spectrophotometer.
 - **Scan Range:** 200 - 400 nm.
 - **Blank:** Use the same solvent as used for the sample.
- **Data Acquisition:** Record the absorbance spectrum.
- **Data Analysis:** Identify the wavelength of maximum absorbance (λ_{max}).

Expected Spectral Features:

- $\pi \rightarrow \pi^*$ transition: An intense absorption band is expected between 230-260 nm due to the conjugated system of the acetyl group and the aromatic ring.[\[21\]](#)[\[22\]](#)
- $n \rightarrow \pi^*$ transition: A weaker absorption band may be observed at a longer wavelength (~300 nm), corresponding to the carbonyl groups.[\[16\]](#)[\[23\]](#) The presence of conjugation shifts these absorptions to longer wavelengths.[\[22\]](#)

Conclusion

The application of this integrated suite of analytical techniques—NMR, MS, HPLC, FTIR, and UV-Vis—provides a rigorous and scientifically sound framework for the complete characterization of **N-(2-acetylphenyl)octanamide**. By following these detailed protocols, researchers can confidently establish the compound's identity, structure, purity, and key

spectroscopic properties, ensuring data integrity for research, development, and regulatory purposes.

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